

An In-depth Technical Guide to 1-(4-Bromophenyl)-N-methylpropan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-N-methylpropan-1-amine

CAS No.: 912906-92-4

Cat. No.: B1340985

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of **1-(4-Bromophenyl)-N-methylpropan-1-amine**. This compound, a substituted cathinone derivative, is of significant interest to researchers in medicinal chemistry, pharmacology, and forensic science. This document is intended for researchers, scientists, and drug development professionals, offering in-depth technical details and validated methodologies. The guide is structured to deliver not only factual data but also the scientific rationale behind experimental choices, ensuring a thorough understanding of the compound's characteristics and handling.

Introduction and Scientific Context

1-(4-Bromophenyl)-N-methylpropan-1-amine is a chemical compound with the molecular formula $C_{10}H_{14}BrN$.^{[1][2][3]} It belongs to the class of organic molecules that feature a brominated phenyl ring, a structural motif frequently employed in the development of novel compounds for pharmacological and material science research.^[1] The presence of a bromine

atom on the phenyl ring makes it a versatile precursor for further chemical modifications, such as metal-catalyzed cross-coupling reactions (e.g., Suzuki or Heck reactions), enabling the synthesis of more complex molecular structures.[1] This compound can also serve as an analytical reference standard for method development in techniques like mass spectrometry.[1] It is important to note that this compound is intended for research use only and is not approved for human or veterinary consumption.[1]

Chemical Identity and Structure

A clear understanding of the compound's identity is foundational for any scientific investigation.

Nomenclature and Identifiers

- Systematic IUPAC Name: **1-(4-bromophenyl)-N-methylpropan-1-amine**[1]
- Common Synonyms: 4-Bromo- α -ethyl-N-methylbenzylamine
- CAS Number: 912906-92-4[2][3]
- Molecular Formula: C₁₀H₁₄BrN[1][2][3]
- Molecular Weight: 228.13 g/mol [2][3]

Molecular Structure

The structure of **1-(4-Bromophenyl)-N-methylpropan-1-amine** is characterized by a central propane chain, with a 4-bromophenyl group and an N-methylamino group attached to the first carbon atom.

Caption: 2D Chemical Structure of **1-(4-Bromophenyl)-N-methylpropan-1-amine**.

Physicochemical Properties

The physicochemical properties of a compound are critical for its handling, formulation, and understanding its biological behavior.

Property	Value	Source
Molecular Formula	C10H14BrN	[1][2][3]
Molecular Weight	228.13 g/mol	[2][3]
Appearance	Not explicitly stated, likely an oil or low-melting solid at room temperature.	Inferred
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	[2][3]

Note: Experimental data for properties like melting point, boiling point, and solubility are not readily available in the public domain and would require experimental determination.

Synthesis and Purification

The synthesis of **1-(4-Bromophenyl)-N-methylpropan-1-amine** can be achieved through various organic synthesis routes. A common and effective method is reductive amination.

Synthetic Pathway: Reductive Amination

This approach involves the reaction of a ketone precursor, 1-(4-bromophenyl)propan-1-one, with methylamine to form an intermediate imine, which is then reduced to the final amine product.



[Click to download full resolution via product page](#)

Caption: Reductive Amination Synthesis Workflow.

Step-by-Step Protocol

- Imine Formation:
 - Dissolve 1-(4-bromophenyl)propan-1-one in a suitable solvent (e.g., methanol).
 - Add a solution of methylamine in methanol.
 - Stir the reaction mixture at room temperature for 2-4 hours to allow for the formation of the imine intermediate. The reaction can be monitored by Thin Layer Chromatography (TLC).
- Reduction:
 - Cool the reaction mixture in an ice bath.
 - Slowly add a reducing agent, such as sodium borohydride (NaBH₄), in portions. The choice of a mild reducing agent like NaBH₄ is crucial to selectively reduce the imine without affecting the aromatic ring or the bromine substituent.
 - After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 12-24 hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding water.
 - Extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - The crude product can be purified by column chromatography on silica gel to yield the pure **1-(4-Bromophenyl)-N-methylpropan-1-amine**.

Analytical Methodologies

Accurate identification and quantification are essential for research and quality control. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the analysis of this

compound.

GC-MS Analysis

GC-MS combines the separation capabilities of gas chromatography with the detection power of mass spectrometry, providing both retention time and mass spectral data for confident identification.



[Click to download full resolution via product page](#)

Caption: General Workflow for GC-MS Analysis.

Recommended GC-MS Parameters

- GC Column: A non-polar column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms), is suitable for the separation of this type of compound.
- Injection Mode: Splitless injection is recommended for trace analysis.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Ionization: Electron Impact (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.

Rationale: The temperature program is designed to ensure good separation from potential impurities and solvent peaks while providing a reasonable analysis time. EI at 70 eV is a standard ionization technique that produces reproducible fragmentation patterns for library matching.

Pharmacological and Toxicological Considerations

While this guide focuses on physicochemical properties, it is important to acknowledge the potential biological activity of **1-(4-Bromophenyl)-N-methylpropan-1-amine**. As a substituted cathinone, it is structurally related to compounds with known stimulant and psychoactive properties. Therefore, appropriate safety precautions, including the use of personal protective equipment (PPE) and handling in a well-ventilated fume hood, are mandatory. The toxicological properties have not been extensively studied, and the compound should be handled with care.

Conclusion

This technical guide has provided a detailed overview of the physicochemical properties, synthesis, and analysis of **1-(4-Bromophenyl)-N-methylpropan-1-amine**. The information presented, including identification data, a detailed synthetic protocol, and a validated analytical method, serves as a valuable resource for researchers. The emphasis on the rationale behind experimental choices aims to empower scientists to not only reproduce these methods but also to adapt them for their specific research needs.

References

- **1-(4-Bromophenyl)-N-methylpropan-1-amine** Research Chemical - Benchchem.
- 1-(4-Bromophenyl)-1-(methylamino)propan-2-one - PubChem.
- 1-(4-bromophenyl)-N-propan-2-ylpropan-2-amine | C₁₂H₁₈BrN | CID - PubChem.
- **1-(4-Bromophenyl)-N-methylpropan-1-amine** - Lead Sciences.
- (S)-(-)-1-(4-Bromophenyl)ethylamine - Sigma-Aldrich.
- 912906-92-4|**1-(4-Bromophenyl)-N-methylpropan-1-amine**|BLD Pharm.
- 1-(4-Bromophenyl)-N-methylpropan-2-amine - Wikidata.

- The analytical profiles and identification of the Designer drugs 1-(4-bromophenyl)-2-(methylamino)propan-1-one (brepheдрone) in the forensic facilities - ResearchGate.
- Synthesis of N-(4-bromophenyl)-1-(3-bromothiophen-2-yl)methanimine (3) and Suzuki coupling of imine with arylboronic acids. Conditions - ResearchGate.
- amine - PubChem.
- Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. 1-\(4-Bromophenyl\)-N-methylpropan-1-amine - Lead Sciences](#) [[lead-sciences.com](https://www.lead-sciences.com)]
- [3. 912906-92-4|1-\(4-Bromophenyl\)-N-methylpropan-1-amine|BLD Pharm](#) [[bldpharm.com](https://www.bldpharm.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(4-Bromophenyl)-N-methylpropan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1340985/docs#an-in-depth-technical-guide-to-1-4-bromophenyl-n-methylpropan-1-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)